

An In-depth Technical Guide to 4-Formyl-2,6-dimethylbenzoic Acid

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Compound of Interest

Compound Name: 4-Formyl-2,6-dimethylbenzoic acid

Cat. No.: B3123227

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Introduction

4-Formyl-2,6-dimethylbenzoic acid, a substituted aromatic carboxylic acid, holds potential as a versatile building block in medicinal chemistry and materials science. Its structure, featuring a reactive aldehyde group and a carboxylic acid moiety on a sterically hindered dimethylated benzene ring, offers unique opportunities for the synthesis of complex molecular architectures. This technical guide provides a comprehensive review of the available scientific literature on **4-Formyl-2,6-dimethylbenzoic acid**, focusing on its synthesis, chemical properties, and potential applications. Due to the limited publicly available data on this specific isomer, this guide also explores general synthetic strategies applicable to its preparation.

Chemical Properties and Data

At present, detailed experimental data for **4-Formyl-2,6-dimethylbenzoic acid** is not widely reported in peer-reviewed literature. However, based on its structure and data from chemical suppliers, the following information can be summarized.

Property	Value	Source
CAS Number	306296-76-4	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1][2]
Molecular Weight	178.18 g/mol	[1]
Predicted Mass Spec Data	[M+H] ⁺ : 179.07027, [M+Na] ⁺ : 201.05221	[2]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Formyl-2,6-dimethylbenzoic acid** are scarce in the public domain. However, general methods for the formylation of aromatic rings and the synthesis of other formylbenzoic acid isomers can provide a logical framework for its preparation.

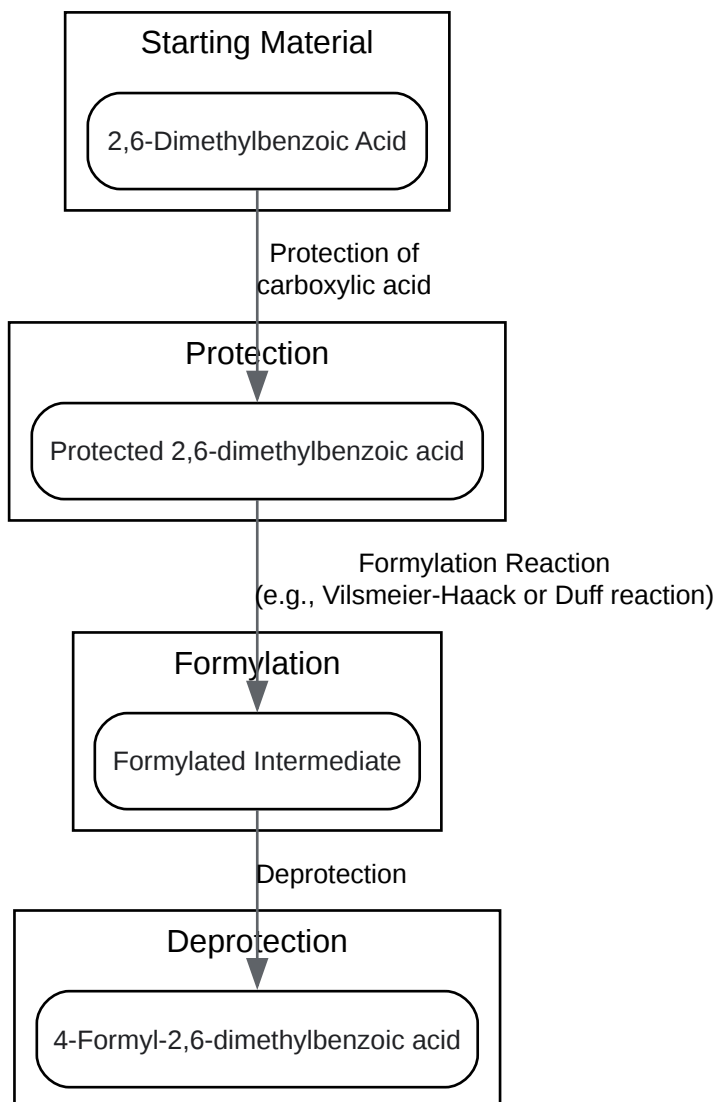
A plausible synthetic route would involve the formylation of 2,6-dimethylbenzoic acid or a suitable derivative. The direct introduction of a formyl group onto the 4-position of the 2,6-dimethylbenzoic acid ring presents a key challenge due to the steric hindrance from the two methyl groups.

One potential, though not specifically exemplified for this molecule, general procedure for the synthesis of formylbenzoic acids involves the hydrolysis of a dichloromethylbenzoyl chloride precursor. A Japanese patent describes a method for producing formylbenzoic acids by hydrolyzing dichloromethylbenzoyl chloride in the presence of a catalyst, such as zinc oxide, in a solvent like sulfolane.[3] While specific examples are provided for the para- and meta-isomers, a similar approach could theoretically be adapted for the 2,6-dimethyl substituted analogue.[3]

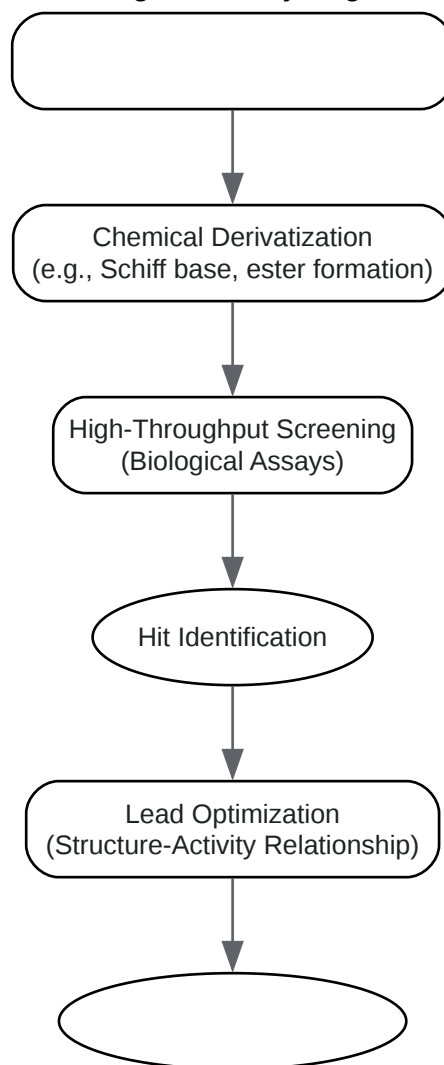
Hypothetical Experimental Workflow for Synthesis:

The following diagram illustrates a generalized workflow that could be adapted for the synthesis of **4-Formyl-2,6-dimethylbenzoic acid**, based on common organic chemistry transformations.

General Synthetic Workflow



Drug Discovery Logic



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References

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- 2. PubChemLite - 4-formyl-2,6-dimethylbenzoic acid (C₁₀H₁₀O₃) [pubchemlite.lcsb.uni.lu]
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